Solubility Profiling and Thermodynamic Analysis of 4-Formylphenyl 4-Chlorobenzoate

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Compound of Interest

Compound Name:	*4-Formylphenyl 4-chlorobenzoate*
CAS No.:	*108577-34-0*
Cat. No.:	*B2995405*

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Executive Summary

This technical guide provides a comprehensive analysis of the solubility characteristics of **4-formylphenyl 4-chlorobenzoate** (CAS 108577-34-0). As a key intermediate in the synthesis of lactate dehydrogenase (LDHA) inhibitors and liquid crystal precursors, understanding its dissolution thermodynamics is critical for process optimization, specifically in recrystallization and liquid-phase reaction kinetics. This document synthesizes empirical purification data with theoretical solubility parameters to establish a robust solvent selection framework.

Molecular Architecture & Physicochemical Profile[1] [2]

To predict solubility behavior, one must first deconstruct the solute's lattice energy and potential for solvent interaction. **4-Formylphenyl 4-chlorobenzoate** is a rigid, aromatic ester.

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Property	Value / Characteristic	Implication for Solubility
Molecular Formula	$C_{14}H_9ClO_3$	Moderate molecular weight (260.67 g/mol) suggests moderate entropy of mixing.
Structural Motif	Diaryl ester with p-chloro and p-formyl substituents.	High planarity allows for efficient - stacking, leading to high lattice energy and lower general solubility.
LogP (Calc.)	~3.37	Highly lipophilic. Poor aqueous solubility; high affinity for non-polar and chlorinated solvents.
H-Bonding	3 Acceptors (C=O, -O-, -CHO), 0 Donors.	Soluble in protic solvents only if they can donate H-bonds (e.g., alcohols), but limited by the hydrophobic aromatic core.

Structural Diagram

The molecule consists of two benzene rings linked by an ester group. The para-chloro group adds significant hydrophobicity and electron-withdrawing character, while the para-formyl group provides a dipole moment that facilitates solubility in polar aprotic solvents.

Solubility Landscape: Empirical & Predicted

Based on synthesis protocols and structural analogs (e.g., phenyl benzoate, 4-chlorobenzoic acid), the solubility profile is categorized by solvent class.

Qualitative Solubility Table

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Solvent Class	Representative Solvents	Solubility Status	Mechanistic Insight
Chlorinated Hydrocarbons	Chloroform ($CHCl_3$), Dichloromethane (DCM)	High	Excellent match for the chlorinated aromatic ring. Dipole-dipole interactions stabilize the solute.
Polar Aprotic	DMSO, DMF, Acetone	High	Strong dipole interactions with the ester and aldehyde carbonyls disrupt the crystal lattice effectively.
Polar Protic	Ethanol, Methanol	Temperature Dependent	Moderate solubility at boiling points; low at room temperature. Ideal for recrystallization.
Non-Polar/Aliphatic	Hexane, Cyclohexane	Very Low	Lack of polarizability in solvent cannot overcome the solute's cohesive energy (lattice enthalpy).
Aqueous	Water, Buffer (pH 7)	Insoluble	Hydrophobic effect dominates. Solute cannot disrupt the hydrogen-bonding network of water.

Synthesis-Derived Insights

Literature on the synthesis of this compound utilizes chloroform as a reaction medium and ethanol or aqueous methanol for purification via recrystallization. This confirms a solubility differential driven by temperature in alcohols, a critical property for purification workflows.

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Thermodynamic Modeling Framework

For precise process control, solubility (

) should be modeled as a function of temperature (

). Two primary models are recommended for this solute.

The Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility data of esters in organic solvents.

- A, B, C: Empirical parameters derived from regression analysis.
- Application: Use this model to interpolate solubility at specific reactor temperatures (e.g., cooling curves for crystallizers).

van't Hoff Analysis

To determine the thermodynamic driving forces, plot

vs

.

- Endothermic Dissolution (

  ): Solubility increases with temperature (typical for this compound in ethanol).
- Entropy (

  ): Positive values indicate disordering upon dissolution, driving the process in non-ideal solvents.

Experimental Protocol: Gravimetric Solubility Determination

Objective: To generate precise mole-fraction solubility data for **4-formylphenyl 4-chlorobenzoate**. Standard: This protocol ensures self-validation through triplicate

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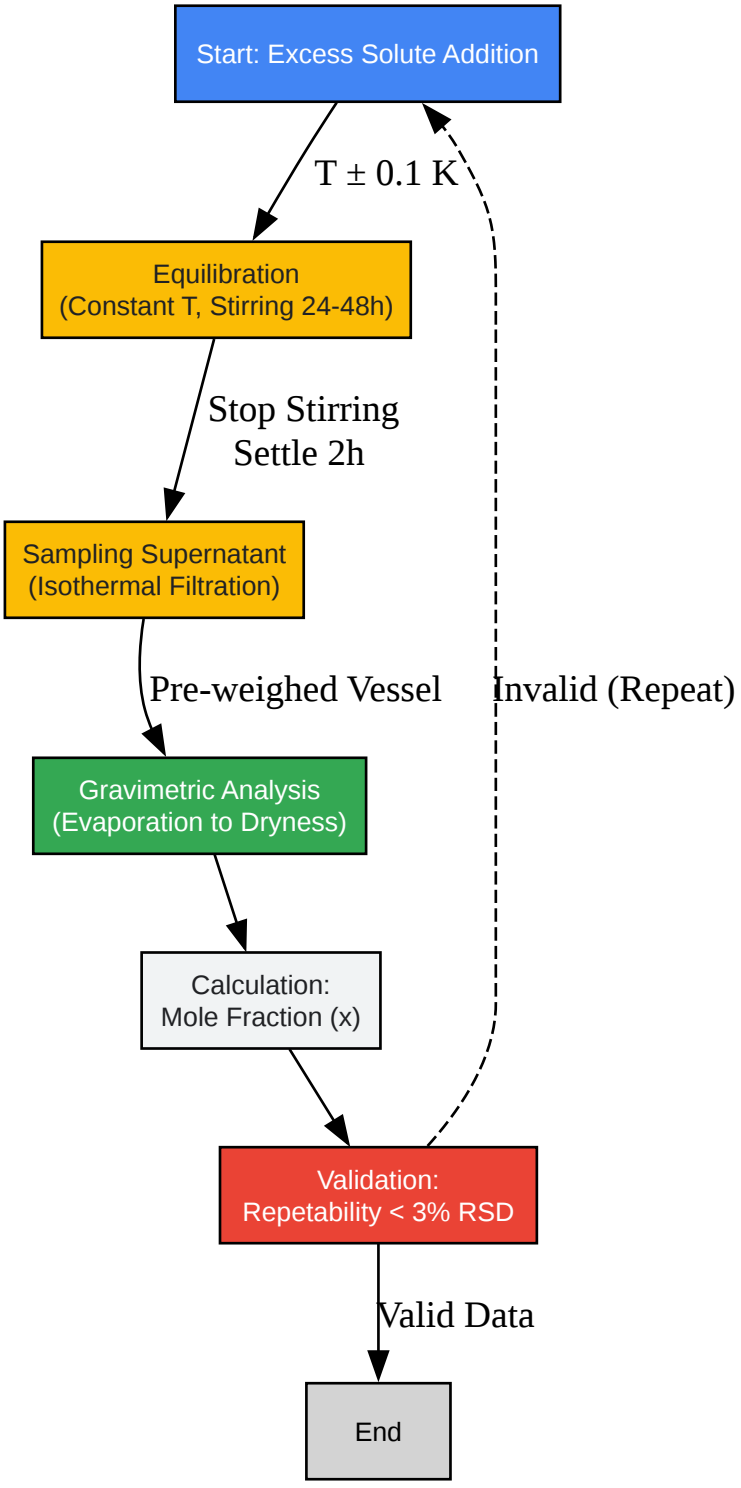
measurements and equilibrium verification.

Materials

- Solute: **4-Formylphenyl 4-chlorobenzoate** (Purity >98%, HPLC grade).
- Solvents: Analytical grade (dried over molecular sieves if analyzing moisture sensitivity).
- Equipment: Jacketed equilibrium cell, magnetic stirrer, syringe filter (0.22 µm PTFE), analytical balance (±0.0001 g).

Workflow Diagram (DOT)

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Figure 1: Standard Operating Procedure for Gravimetric Solubility Determination.

Step-by-Step Methodology

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- Preparation: Add excess **4-formylphenyl 4-chlorobenzoate** to 50 mL of the target solvent in a jacketed glass vessel.
- Equilibration: Stir continuously at the set temperature (e.g., 298.15 K) for 24 hours. Allow the solution to settle for 2 hours to ensure phase separation.
- Sampling: Withdraw 5 mL of the supernatant using a pre-warmed syringe equipped with a 0.22 µm PTFE filter (to prevent micro-crystal transfer).
- Quantification: Transfer the filtrate to a pre-weighed weighing dish. Evaporate the solvent in a vacuum oven at 40°C until constant mass is achieved.
- Calculation:

  Where

  are mass/MW of solute, and

  are mass/MW of solvent.

Applications in Process Development

Recrystallization Strategy

The steep solubility curve in ethanol makes it the solvent of choice for purification.

- Procedure: Dissolve crude solid in boiling ethanol. Hot filter to remove insoluble mechanical impurities. Cool slowly (10°C/hour) to 5°C to maximize crystal size and purity.
- Anti-Solvent Method: Dissolve in a minimum volume of chloroform (high solubility), then slowly add hexane (anti-solvent) to induce controlled precipitation.

Reaction Solvent Selection

For nucleophilic substitutions or condensations involving the formyl group:

- Recommended:Acetonitrile or THF. These provide sufficient solubility for the reactant while allowing for easy workup (water wash).

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- Avoid: Alcohols (if side reactions with the aldehyde or ester are possible under acidic/basic conditions).

References

- Gowda, B. T., et al. (2008).[1] Crystal structure of 4-chlorophenyl 4-chlorobenzoate. Acta Crystallographica Section E. Retrieved from [Link]
- NIST ThermoML. (2015). Thermodynamic Models for Solubility Correlation (Apelblat Equation). Journal of Chemical Thermodynamics. Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
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